

An In-depth Technical Guide to 1,2-Dipalmitoyl-3-bromopropanediol

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Compound of Interest

Compound Name: 1,2-Dipalmitoyl-3-bromopropanediol

Cat. No.: B13862642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-Dipalmitoyl-3-bromopropanediol**, a synthetic lipid derivative. Due to its specific chemical structure, this compound holds potential as a valuable intermediate in the synthesis of complex lipids and as a tool in various research and drug development applications. This document outlines its chemical identity, synthesis, and physicochemical properties, and provides a detailed experimental protocol for its preparation.

Chemical Identity and CAS Number

1,2-Dipalmitoyl-3-bromopropanediol is a diacylglycerol derivative characterized by two palmitoyl chains esterified to the first and second hydroxyl groups of a 3-bromopropanediol backbone.

As of this writing, a specific CAS (Chemical Abstracts Service) number has not been assigned to **1,2-Dipalmitoyl-3-bromopropanediol**. This is likely due to its status as a specialized chemical intermediate that is not widely commercially available. Researchers interested in this compound would typically synthesize it in the laboratory as needed.

For reference, the CAS numbers for its key precursors are well-established:

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Bromo-1,2-propanediol	4704-77-2[1][2]	C ₃ H ₇ BrO ₂	154.99[1]
Palmitoyl chloride	112-67-4	C ₁₆ H ₃₁ ClO	274.87

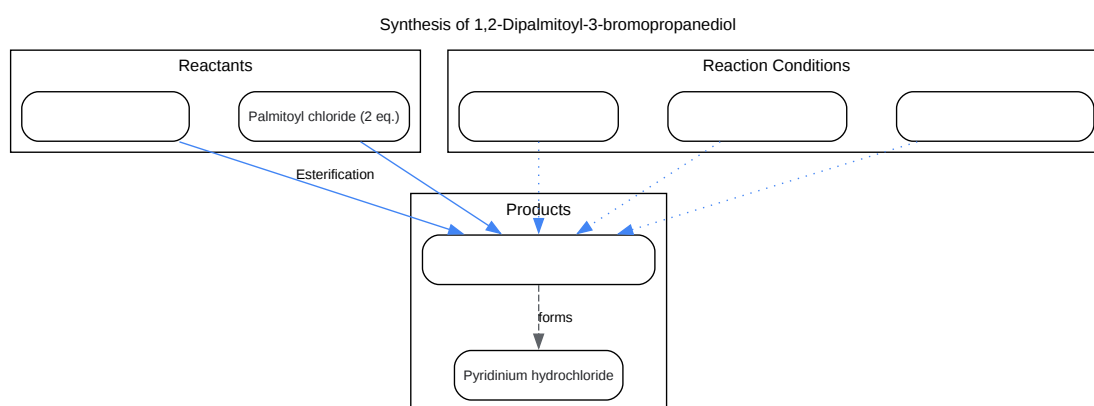
Physicochemical Properties

The exact physicochemical properties of **1,2-Dipalmitoyl-3-bromopropanediol** have not been extensively documented in the literature. However, based on its structure, the following properties can be predicted:

Property	Predicted Value	Notes
Molecular Formula	C ₃₅ H ₆₇ BrO ₄	Similar to other diacylglycerols.
Molecular Weight	631.81 g/mol	
Appearance	Waxy solid	
Solubility	Soluble in nonpolar organic solvents (e.g., chloroform, dichloromethane, hexane). Insoluble in water.	The long hydrocarbon chains of the palmitoyl groups confer a nonpolar character.
Melting Point	Not determined. Expected to be above room temperature.	
Stability	Stable under standard conditions. May be sensitive to strong acids, bases, and high temperatures, which can cause hydrolysis of the ester bonds.	

Synthesis of 1,2-Dipalmitoyl-3-bromopropanediol

The synthesis of **1,2-Dipalmitoyl-3-bromopropanediol** can be achieved through the esterification of 3-Bromo-1,2-propanediol with palmitoyl chloride. This is a common method for the preparation of diacylglycerols.



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Caption: Synthetic pathway for **1,2-Dipalmitoyl-3-bromopropanediol**.

This protocol provides a general method for the synthesis of **1,2-Dipalmitoyl-3-bromopropanediol**.

Materials:

- 3-Bromo-1,2-propanediol
- Palmitoyl chloride

- Anhydrous pyridine
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-Bromo-1,2-propanediol (1 equivalent) in a mixture of anhydrous dichloromethane and anhydrous pyridine.
- Addition of Palmitoyl Chloride: Cool the solution to 0 °C in an ice bath. Add palmitoyl chloride (2.2 equivalents) dropwise to the stirred solution.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup:
 - Quench the reaction by slowly adding saturated aqueous NaHCO_3 solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
 - Combine the organic layers and wash sequentially with water and brine.

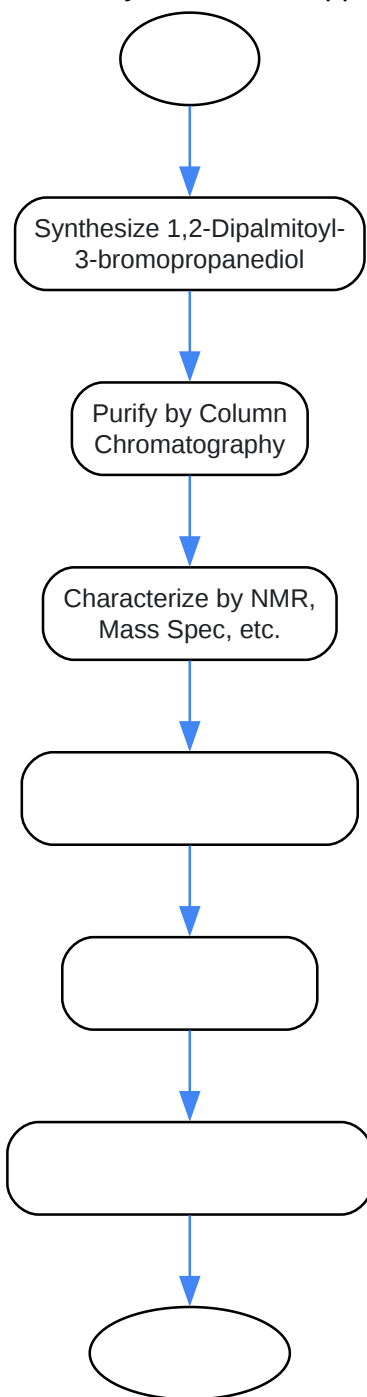
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography, using a gradient of ethyl acetate in hexane as the eluent, to yield pure **1,2-Dipalmitoyl-3-bromopropanediol**.

Potential Applications in Research and Drug Development

While specific applications for **1,2-Dipalmitoyl-3-bromopropanediol** are not extensively documented, its structure suggests several potential uses:

- Synthesis of Phospholipids: The bromo group can be displaced by a phosphate-containing headgroup to synthesize novel phospholipids for use in liposome formulation and drug delivery systems.
- Lipid Signaling Studies: This compound can be used as a precursor to generate modified diacylglycerols to study lipid signaling pathways.
- Biophysical Studies of Membranes: Incorporation of this and related synthetic lipids into model membranes can provide insights into membrane structure and function.

Workflow for Synthesis and Application

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Caption: A logical workflow for the synthesis and application of **1,2-Dipalmitoyl-3-bromopropanediol** in a research setting.

Safety and Handling

Detailed toxicology data for **1,2-Dipalmitoyl-3-bromopropanediol** is not available. Standard laboratory safety precautions should be taken when handling this compound and its precursors. Palmitoyl chloride is corrosive and reacts with water; it should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses. Pyridine is a flammable and toxic liquid. 3-Bromo-1,2-propanediol is also an irritant. Refer to the Safety Data Sheets (SDS) for all reactants before commencing synthesis.

This technical guide serves as a foundational resource for researchers and professionals interested in the synthesis and potential applications of **1,2-Dipalmitoyl-3-bromopropanediol**. The provided information is based on established chemical principles and data available for analogous compounds.

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References

- 1. 3-Bromo-1,2-propanediol [webbook.nist.gov]
- 2. 3-Bromo-1,2-propanediol | C₃H₇BrO₂ | CID 20827 - PubChem [pubchem.ncbi.nlm.nih.gov]
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